

How to get involved with APPNA's public health research projects

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Navigating the Pathway to Public Health Research with APPNA

For researchers, scientists, and drug development professionals eager to contribute to public health advancements within the Pakistani diaspora and beyond, the Association of Physicians of Pakistani Descent of North America (**APPNA**) offers several avenues for engagement in their public health research projects. This guide provides detailed application notes and protocols to facilitate your involvement.

Key Portals for Research Engagement

Primary opportunities for research collaboration are available through the **APPNA** Institute of Public Health (AIPH) at Jinnah Sindh Medical University (JSMU) and the **APPNA** Young Physicians Committee (YPC). While a central research committee for the broader **APPNA** organization is not prominently advertised, these two bodies serve as the main conduits for research activities.

APPNA Institute of Public Health (AIPH) at JSMU

The AIPH stands as a center for excellence in public health training, service, and research. The institute actively collaborates with governmental bodies, non-governmental organizations, and other academic institutions. Researchers can get involved in their ongoing projects, which are often conducted in partnership with international organizations.

Application and Collaboration Protocol

To initiate a research collaboration with AIPH, professionals should follow this protocol:

- **Identify a Relevant Research Area:** AIPH focuses on a variety of public health domains, including but not limited to:
 - Health Management
 - Preventive Medicine and Nutrition
 - Reproductive Health
 - Health Research
 - Environmental and Occupational Health
 - Behavioral Sciences
 - Gender Studies
 - Epidemiology and Biostatistics
- **Direct Outreach to Principal Investigators:** Based on the identified area of interest, prospective collaborators should directly contact the principal investigators or relevant faculty at AIPH. A formal email expressing interest, outlining your expertise, and proposing a potential area of collaboration is the recommended first step.
- **Formal Proposal Submission:** Following initial contact and a positive response, a formal research proposal should be submitted. The proposal should detail the study's objectives, methodology, expected outcomes, and the specific role of the collaborating researcher or institution.
- **Institutional Review Board (IRB) Approval:** All research involving human subjects must receive ethical approval. Collaborators will be required to work with the AIPH and JSMU's IRB to ensure the research protocol adheres to all ethical guidelines.

Ongoing Research Projects at AIPH

ALPH is involved in significant international public health projects, offering opportunities for collaboration. Two key projects are:

- **Health Care in Danger (HCID):** A joint initiative with the International Committee of the Red Cross (ICRC), this project aims to mitigate violence against healthcare workers. Research within this project focuses on identifying types of violence, its impact, and developing protective policies.
- **Measuring Urban Capacity for Humanitarian Crisis (MUCHC):** In collaboration with Johns Hopkins University and the ICRC, this project is developing a tool to assess the emergency health response capabilities of urban health systems in low- and middle-income countries.^[1]

Researchers interested in these projects should contact the principal investigators at ALPH, JSMU.

APPNA Young Physicians Committee (YPC)

The YPC provides a platform for younger physicians and medical students to engage in research. The primary mechanism for this is the **APPNA** YPC Research Travel Award.

Application Notes for the YPC Research Travel Award

While a dedicated application portal is not publicly available, the following steps are advised based on the program's description:

- **Eligibility:** The award is typically open to medical students and trainees who are members of **APPNA**.
- **Abstract Submission:** The award is granted to the top abstract presenters at the **APPNA** Summer Meeting Convention. Therefore, the first step is to conduct research and submit an abstract for presentation.
- **Monitor Announcements:** Keep a close watch on announcements from **APPNA** and the YPC regarding the annual summer convention and the call for abstracts. These announcements will provide specific deadlines and submission guidelines.

Data Presentation from APPNA-affiliated Research

Quantitative data from **APPNA**'s public health research projects can be found in their publications. Below is a summary of data from a study on improving infection prevention practices during the COVID-19 pandemic conducted by researchers at the **APPNA** Institute of Public Health.

Infection Prevention Practice	Pre-Intervention (Weekdays)	Immediately Post-Intervention	Two Weeks Post-Intervention
Shops with Hand Hygiene System	4.1%	19.6%	0%
Shopkeepers Wearing Mask with Nose Covered	13.2%	Not Specified	Not Specified
Customers Maintaining Three Feet Distance	0%	9.5%	1.8%

Source: Annals of Jinnah Sindh Medical University[2]

Experimental Protocols

Detailed experimental methodologies are best understood by reviewing the published research from **APPNA**-affiliated projects. An example of a quasi-experimental study design is provided below.

Protocol for a Quasi-Experimental Study on Infection Prevention

Study Title: A Campaign to Improve Practices of Infection Prevention at Small Shops of Essential Items During the Time of Covid 19 Pandemic[2]

Methodology:

- Study Design: A quasi-experimental study with three observation cycles: pre-intervention, immediately post-intervention, and two weeks post-intervention.

- Sampling: 120 small shops of essential items were observed.
- Intervention:
 - Distribution of masks and awareness pamphlets on physical distancing and infection prevention.
 - An educational session with the shopkeepers.
- Data Collection: Observational data was collected during weekdays and weekends for the following outcome measures:
 - Presence of a hand hygiene system.
 - Proper wearing of masks by shopkeepers and customers (covering the nose).
 - Maintenance of at least three feet of distance between customers.
- Data Analysis: The outcome indicators were compared using the Cochrane Q test.

Visualizing the Pathway to Involvement

To further clarify the process of getting involved with **APPNA**'s public health research, the following workflow diagram is provided.

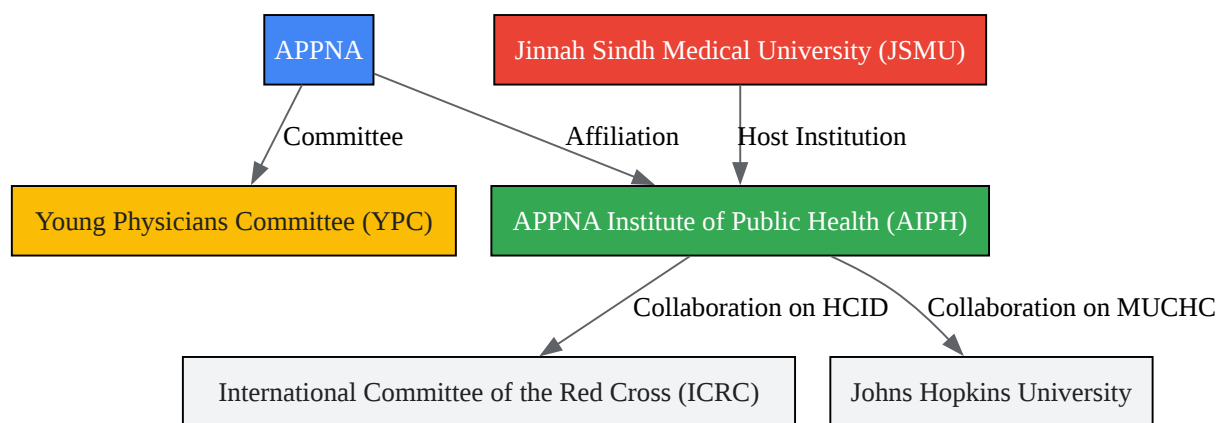


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Caption: Workflow for engaging with **APPNA**'s public health research projects.

Logical Relationship of Research Entities

The following diagram illustrates the relationship between **APPNA** and its key research-affiliated bodies.



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Caption: Organizational structure and collaborations of **APPNA**'s research entities.

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References

- 1. jsmu.edu.pk [jsmu.edu.pk]
- 2. A Campaign to Improve Practices of Infection Prevention at Small Shops of Essential Items During the Time of Covid 19 Pandemic | Annals of Jinnah Sindh Medical University [ajsmu.com]

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